

Application Notes & Protocols: Scalable Synthesis Routes for Nitro-Pyrazole Carboxamides

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Compound of Interest

Compound Name: *N*-ethyl-1-methyl-4-nitro-1*H*-pyrazole-5-carboxamide
CAS No.: 1245771-58-7
Cat. No.: B2506049

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Abstract

This document provides a comprehensive guide for researchers, chemists, and drug development professionals on scalable and robust synthetic routes to nitro-pyrazole carboxamides. These scaffolds are of significant interest in medicinal and agrochemical research due to their diverse biological activities.^[1] This guide moves beyond a simple recitation of steps, delving into the causality behind experimental choices to ensure both technical accuracy and practical applicability. We present two primary, scalable synthetic pathways, complete with detailed, step-by-step protocols, quantitative data summaries, and mechanistic visualizations. All protocols are grounded in established chemical literature to ensure reliability and reproducibility.

Introduction: The Significance of the Nitro-Pyrazole Carboxamide Scaffold

The pyrazole ring is a privileged scaffold in modern chemistry, forming the core of numerous pharmaceuticals and agrochemicals.^{[1][2]} The incorporation of a nitro group (-NO₂) and a carboxamide (-C(O)NR₂) moiety significantly modulates the molecule's electronic properties, lipophilicity, and hydrogen bonding capabilities. This functionalization is key to unlocking a wide range of biological activities, from kinase inhibition in oncology to fungicidal action in agriculture.^{[3][4][5]}

The challenge, particularly for industrial applications, lies in developing synthetic routes that are not only high-yielding but also scalable, cost-effective, and safe. This guide focuses on elucidating such pathways, emphasizing the strategic decisions that underpin a successful synthesis campaign from lab-scale research to pilot-plant production.

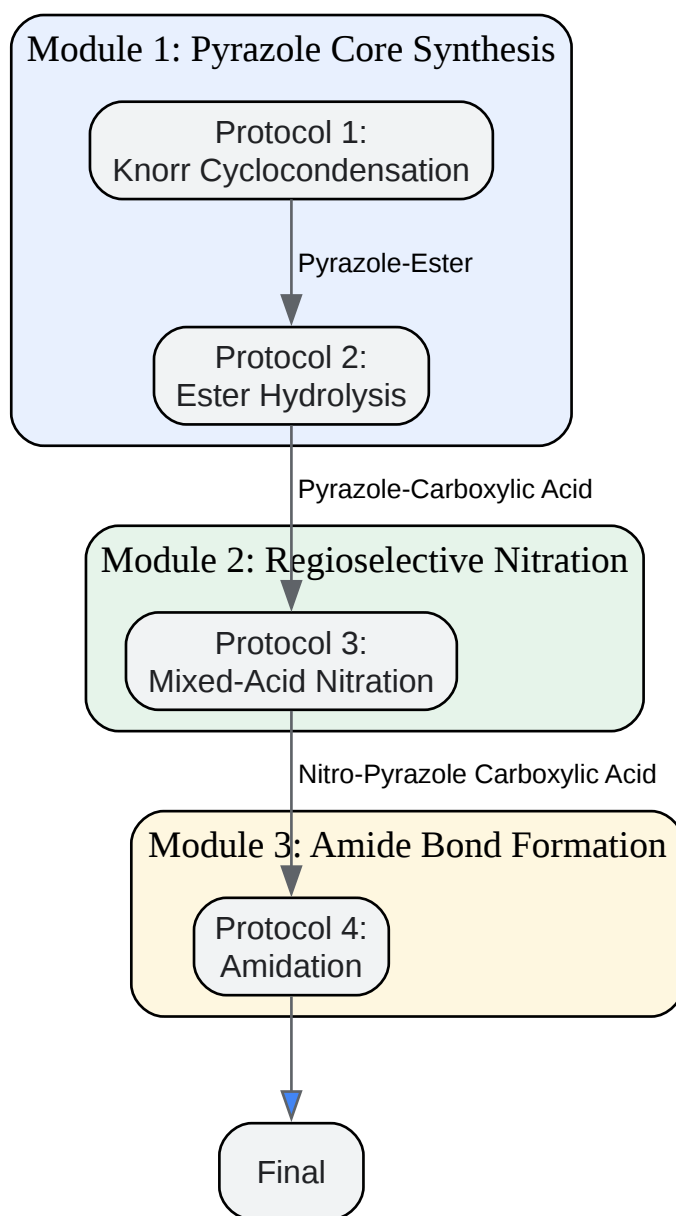
Core Synthetic Strategy: A Tale of Two Pathways

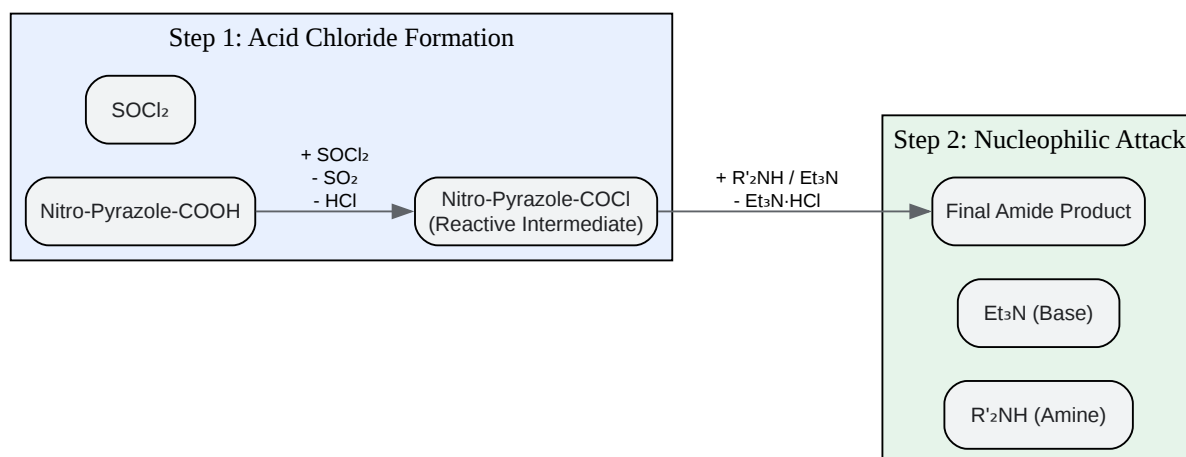
The synthesis of nitro-pyrazole carboxamides can be approached from two primary retrosynthetic strategies. The choice is dictated by the stability of intermediates, the desired regiochemistry of the nitro group, and the potential for functional group interference.

- **Pathway A: Late-Stage Amidation.** This is the most common and often most flexible approach. It involves the initial construction and nitration of a pyrazole carboxylic acid ester, followed by hydrolysis and subsequent amide coupling. Its primary advantage is the ability to diversify the amide group at the end of the synthesis, allowing for the creation of a library of compounds from a common intermediate.^[6]
- **Pathway B: Late-Stage Nitration.** In this alternative, the pyrazole carboxamide is constructed first, followed by the introduction of the nitro group. This pathway can be advantageous if the desired amine is sensitive to the conditions required for amide coupling with a pre-nitrated acid. However, the carboxamide group can influence the regioselectivity of the nitration and may itself be sensitive to harsh nitrating conditions.

The following sections provide detailed protocols primarily focusing on the more widely applicable and scalable Pathway A.

Overall Synthetic Workflow (Pathway A)





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